

# L-Serine-2-13C chemical structure and molecular weight.

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## Compound of Interest

Compound Name: L-Serine-2-13C

Cat. No.: B109941

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## L-Serine-2-13C: A Technical Overview for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **L-Serine-2-13C**, a stable isotope-labeled form of the amino acid L-serine, for researchers, scientists, and professionals in drug development. This document details its chemical structure, molecular weight, and key physicochemical properties, offering a valuable resource for its application in metabolic research and mass spectrometry-based analyses.

## Core Physicochemical Properties

**L-Serine-2-13C** is a non-radioactive, stable isotope-labeled amino acid where the carbon atom at the second position (C2 or  $\alpha$ -carbon) is replaced with a  $^{13}\text{C}$  isotope. This isotopic labeling makes it a powerful tool for tracing the metabolic fate of serine and for use as an internal standard in quantitative mass spectrometry.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>3</sub>	[1]
Molecular Weight	106.09 g/mol	[1][2]
Exact Mass	106.04594792 Da	
CAS Number	89232-76-8	
Isotopic Purity	99 atom % <sup>13</sup> C	
Chemical Purity	≥98%	
Physical Form	Solid	
Melting Point	222 °C (decomposes)	
Optical Activity	[α] <sub>25/D</sub> +14.6, c = 2 in 1 M HCl	

## Chemical Structure

The chemical structure of **L-Serine-2-<sup>13</sup>C** is identical to that of L-serine, with the exception of the isotopic enrichment at the C2 position.

IUPAC Name: (2S)-2-amino-3-hydroxy(2-<sup>13</sup>C)propanoic acid.

SMILES String: N--INVALID-LINK--C(O)=O.

Linear Formula: HOCH<sub>2</sub><sup>13</sup>CH(NH<sub>2</sub>)CO<sub>2</sub>H.

## Applications in Research

L-Serine-2-<sup>13</sup>C serves as a crucial tool in various research applications, primarily due to its role as a tracer and an internal standard. Its applications span across several fields:

- **Metabolomics and Metabolic Flux Analysis:** To trace the pathways of serine metabolism and its contribution to other metabolic networks.
- **Biomolecular NMR:** As a labeled amino acid for structural and functional studies of proteins.

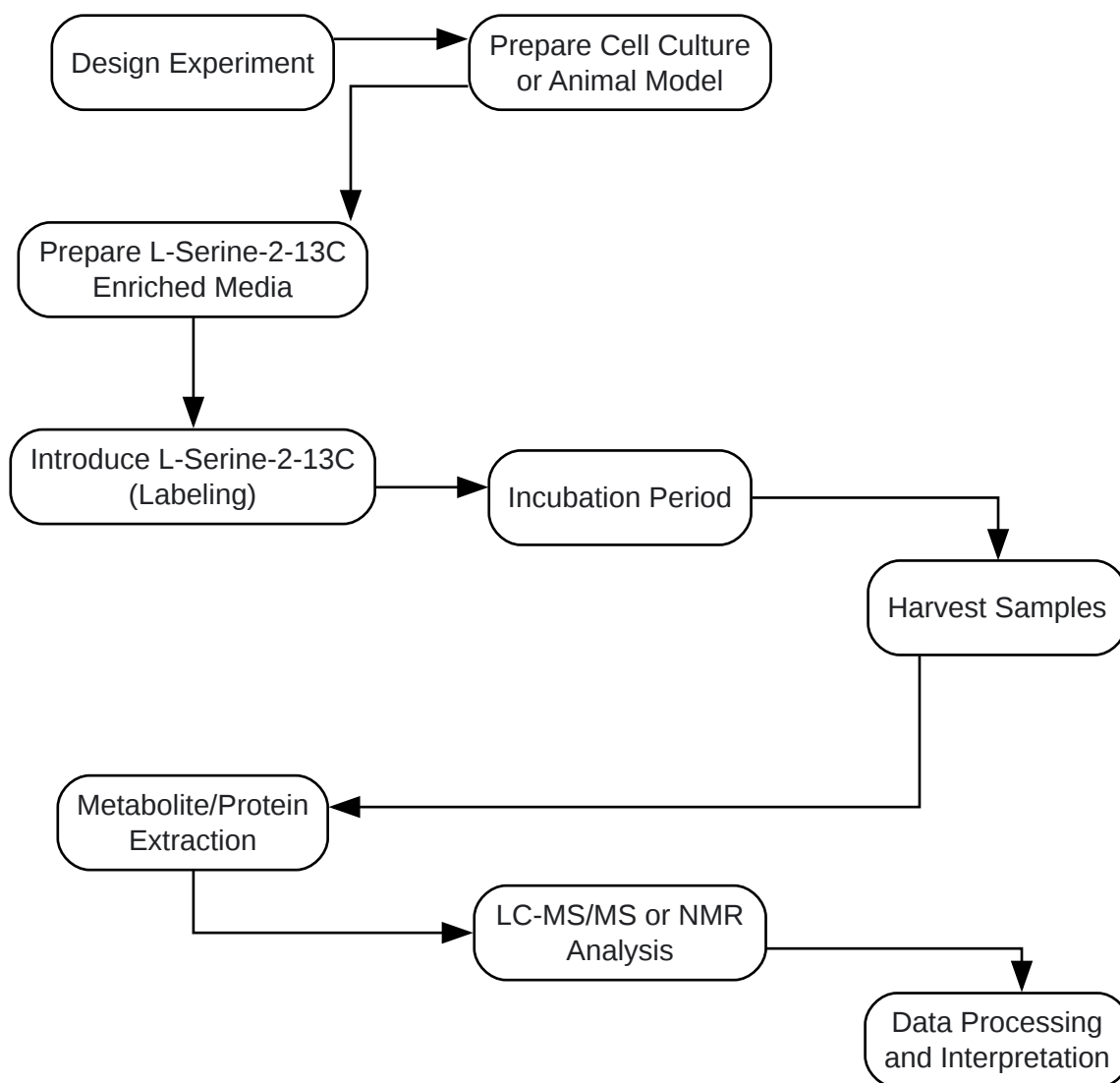
- Clinical Mass Spectrometry: As an internal standard for the accurate quantification of L-serine in biological samples.
- Proteomics: To study protein synthesis and turnover.

## Experimental Protocols

Detailed experimental protocols for the use of L-Serine-2-<sup>13</sup>C are specific to the application and experimental design. Researchers should refer to peer-reviewed scientific literature for methodologies relevant to their specific area of interest, such as metabolic flux analysis, protein NMR, or quantitative proteomics.

## Logical Workflow for L-Serine-2-<sup>13</sup>C Application

The following diagram illustrates a generalized workflow for the application of L-Serine-2-<sup>13</sup>C in a typical metabolic labeling experiment.



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A generalized workflow for utilizing **L-Serine-2-13C** in metabolic research.

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## References

- 1. L-Serine-2-13C | C<sub>3</sub>H<sub>7</sub>NO<sub>3</sub> | CID 12219635 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. L-Serine (2- $\text{C}^{13}$ , 99%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
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